

Personal protective equipment for handling 1-(4-Bromopyridin-2-yl)ethanone

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Compound of Interest

Compound Name: 1-(4-Bromopyridin-2-yl)ethanone

Cat. No.: B1291929

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Essential Safety and Handling Guide for 1-(4-Bromopyridin-2-yl)ethanone

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1-(4-Bromopyridin-2-yl)ethanone** (CAS No. 1060805-69-7). The following procedures are critical for safe laboratory operations and proper disposal.

Chemical Properties and Hazards:

While specific toxicity data for **1-(4-Bromopyridin-2-yl)ethanone** is not readily available, it is classified as a bromopyridine derivative. Compounds in this class are generally considered harmful if inhaled, swallowed, or in contact with skin, and can cause skin, eye, and respiratory irritation.^[1] Thermal decomposition may produce hazardous substances including carbon monoxide, carbon dioxide, nitrogen oxides, hydrogen bromide, and hydrogen cyanide.^[2]

Property	Value
Molecular Formula	C ₇ H ₆ BrNO[3]
Molecular Weight	200.03 g/mol [3]
Boiling Point	267.3±25.0 °C (Predicted)[4]
Density	1.534±0.06 g/cm ³ (Predicted)[4]
Storage	Store at 2-8°C under inert gas (nitrogen or Argon).[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. All handling of this compound must be conducted in a certified chemical fume hood.[1]

Protection Type	Specification	Purpose
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 standard or European Standard EN166. [1] [5] [6]	Protects eyes from splashes and vapors.
Face Protection	Face shield (in addition to goggles). [1] [7]	Required for risk of explosion or significant splash.
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). [1]	Protects skin from absorption. Inspect gloves before use. [8]
Body Protection	Flame-resistant lab coat, fully buttoned. [1]	Protects against splashes and potential fire hazards.
Footwear	Closed-toe, closed-heel shoes. [1]	Prevents exposure from spills.
Respiratory Protection	NIOSH-approved respirator if engineering controls are insufficient or during emergencies. [1] [5]	Protects against inhalation of harmful vapors.

Operational Plan: Step-by-Step Handling Procedure

- Preparation: Ensure a certified chemical fume hood is operational. Confirm that an emergency eyewash station and safety shower are accessible.[\[1\]](#)[\[5\]](#)
- Personal Protective Equipment: Don all required PPE as detailed in the table above.
- Handling:
 - Use only in a well-ventilated area.[\[9\]](#)
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)[\[10\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[5\]](#)

- Wash hands thoroughly after handling.[2][10]
- Do not eat, drink, or smoke when using this product.[2][7]
- Keep the container tightly closed when not in use.[2][7]
- Ground and bond containers when transferring material to prevent static discharge.[5][7]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong acids.[4][5]

Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[6][9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8][9]

Disposal Plan

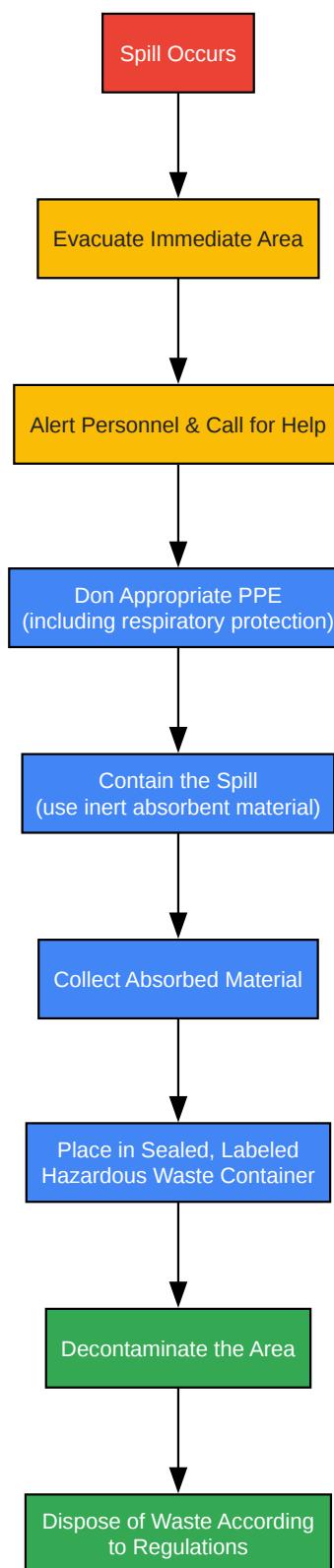
All waste containing **1-(4-Bromopyridin-2-yl)ethanone** is considered hazardous waste.

- Collection: Collect waste material in a sealed, labeled container.

- Storage: Store hazardous waste in a designated, secure area.
- Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations.[\[2\]](#)[\[11\]](#) Do not allow the material to enter drains or waterways.
[\[1\]](#)[\[8\]](#)

Visual Workflow: Chemical Spill Response

The following diagram outlines the immediate steps to take in the event of a chemical spill.



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Caption: Workflow for handling a chemical spill.

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